

# Essential Guide to the Safe Disposal of Mibefradil Dihydrochloride Hydrate

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## Compound of Interest

Compound Name: Mibefradil dihydrochloride hydrate

Cat. No.: B12060470

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides detailed, step-by-step procedures for the safe disposal of **Mibefradil dihydrochloride hydrate**, a T-type calcium channel blocker. Adherence to these protocols is critical to mitigate risks and comply with regulatory standards.

## Hazard and Safety Summary

**Mibefradil dihydrochloride hydrate** is classified as harmful if swallowed.<sup>[1][2]</sup> Below is a summary of its key safety information.

Identifier	Information	Source
Chemical Name	Mibefradil dihydrochloride hydrate	[1]
CAS Number	116666-63-8	[2]
GHS Classification	Acute toxicity, Oral (Category 4)	[1]
Hazard Statement	H302: Harmful if swallowed	[1]
Signal Word	Warning	[3]
Personal Protective Equipment (PPE)	Eyeshields, Gloves, Dust mask type N95 (US)	[3]
Storage	Store at room temperature in a desiccated environment.	[3]

## Step-by-Step Disposal Protocol

The primary and mandated method for the disposal of **Mibefradil dihydrochloride hydrate** is through a licensed and approved waste disposal company.[1] This ensures that the compound is managed in an environmentally responsible and compliant manner.

### 1. Waste Identification and Segregation:

- Clearly label all waste containers with "**Mibefradil dihydrochloride hydrate**" and the appropriate hazard symbols.
- Segregate waste containing this compound from other laboratory waste streams to avoid cross-contamination and ensure proper handling.

### 2. Packaging for Disposal:

- Ensure the primary container is securely sealed to prevent leaks or spills.
- If the original container is compromised, place it within a larger, compatible, and labeled secondary container.

- For solutions, ensure the container is appropriate for liquid waste and is properly sealed.

### 3. Contacting an Approved Waste Disposal Service:

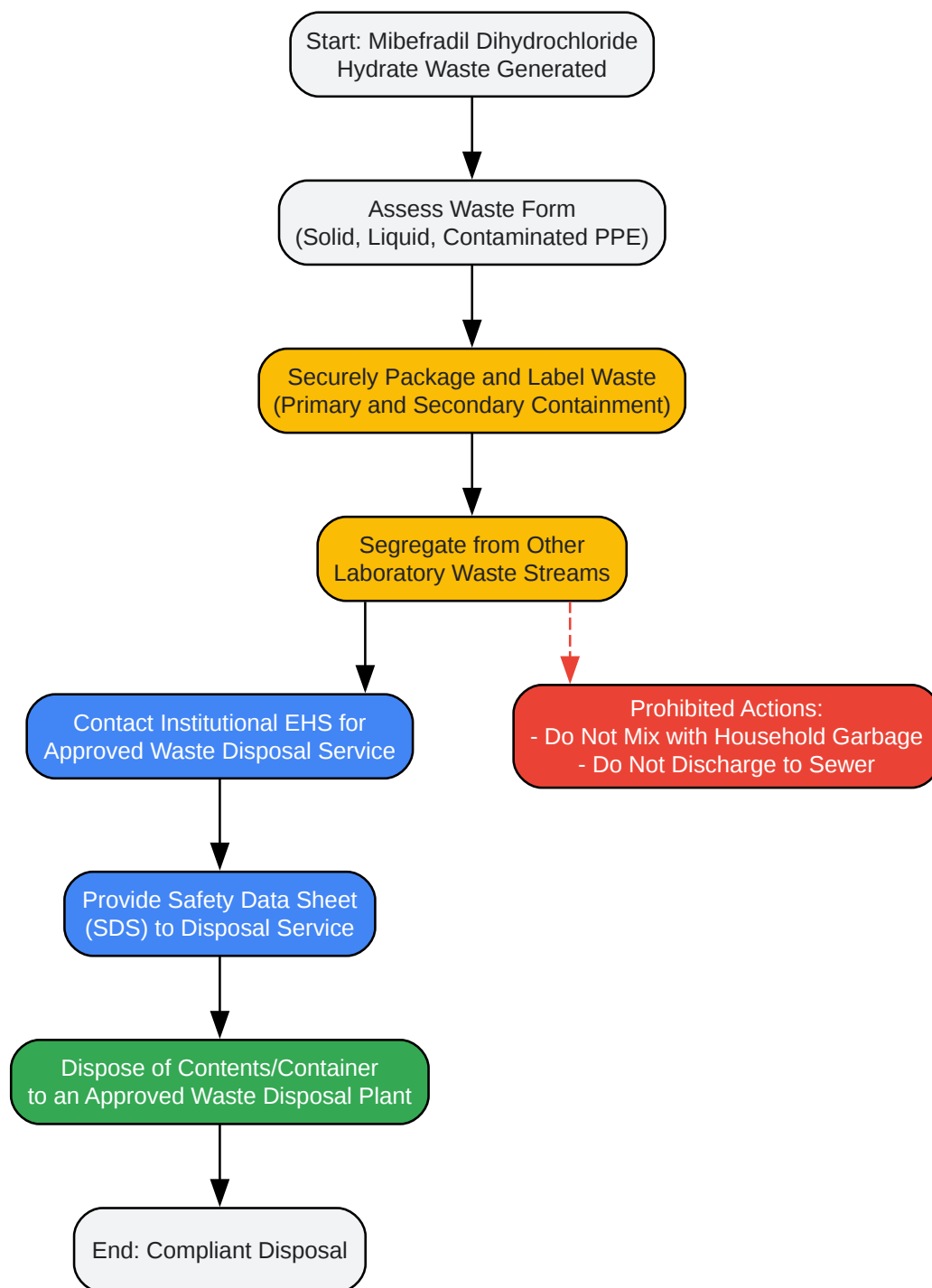
- Engage with your institution's Environmental Health and Safety (EHS) department to coordinate the pickup and disposal by a certified waste management contractor.
- Provide the waste disposal service with the Safety Data Sheet (SDS) for **Mibefradil dihydrochloride hydrate** to ensure they have all the necessary information for safe handling and disposal.

### 4. Prohibited Disposal Methods:

- Do not dispose of **Mibefradil dihydrochloride hydrate** with household garbage.<sup>[2]</sup>
- Do not allow the product to enter the sewage system or any waterways.<sup>[2]</sup>

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Mibefradil dihydrochloride hydrate**.



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## References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
- 3.  $\geq 98\%$  (HPLC), powder, T-type  $\text{Ca}^{2+}$  channel blocker | Sigma-Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
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